

Application Notes and Protocols for LML134 in H3 Receptor Function Studies

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Compound of Interest

Compound Name: LML134

Cat. No.: B2814439

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Introduction

LML134 is a potent and selective histamine H3 receptor (H3R) inverse agonist that was developed for the treatment of excessive sleep disorders.[1][2][3] As an inverse agonist, **LML134** decreases the constitutive activity of the H3 receptor, which acts as an autoreceptor and heteroreceptor to inhibit the release of histamine and other neurotransmitters.[4] By blocking this inhibitory tone, **LML134** increases synaptic histamine levels, thereby promoting wakefulness.[4]

These application notes provide an overview of the key characteristics of **LML134** and detailed protocols for its use in studying H3 receptor function. **LML134** is a valuable tool for investigating the role of the histaminergic system in arousal, cognition, and other neurological processes. A key feature of **LML134** is its pharmacokinetic profile, designed for rapid brain penetration and fast target disengagement.[1][4] This profile aims to provide a wake-promoting effect during the day without causing insomnia the following night, a common side effect of H3R inverse agonists with longer half-lives.[2][3][4]

Quantitative Data Summary

The following tables summarize the key in vitro and in vivo pharmacological data for **LML134**.

Table 1: In Vitro Activity of **LML134**

Assay Type	Species	Parameter	Value (nM)
H3 Receptor Binding Assay	Human	Ki	12[1]
H3 Receptor Functional Assay (cAMP)	Human	Ki	0.3[1]

Table 2: Pharmacokinetic Properties of **LML134**

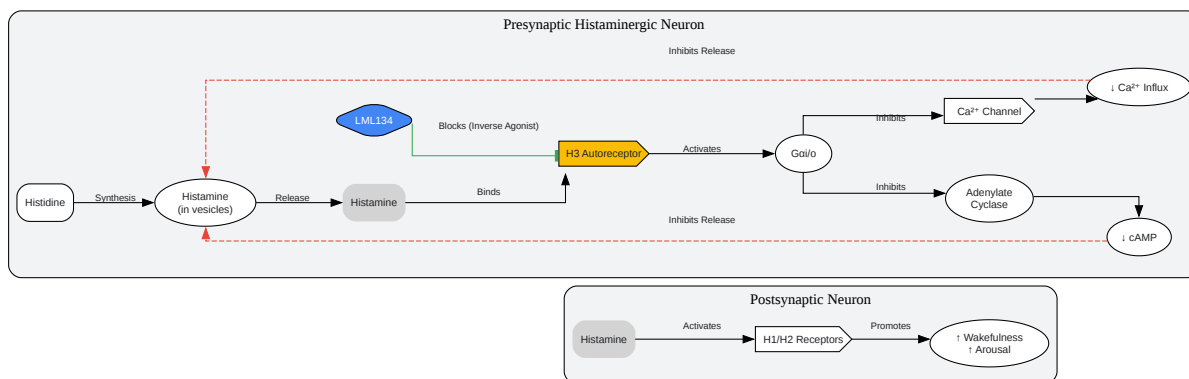
Species	Administration	tmax (hours)	Terminal Half-life (hours)	Fraction Absorbed (%)
Rat	Oral	0.5[1]	-	44[1]
Rat	Intravenous	-	0.44[1]	-

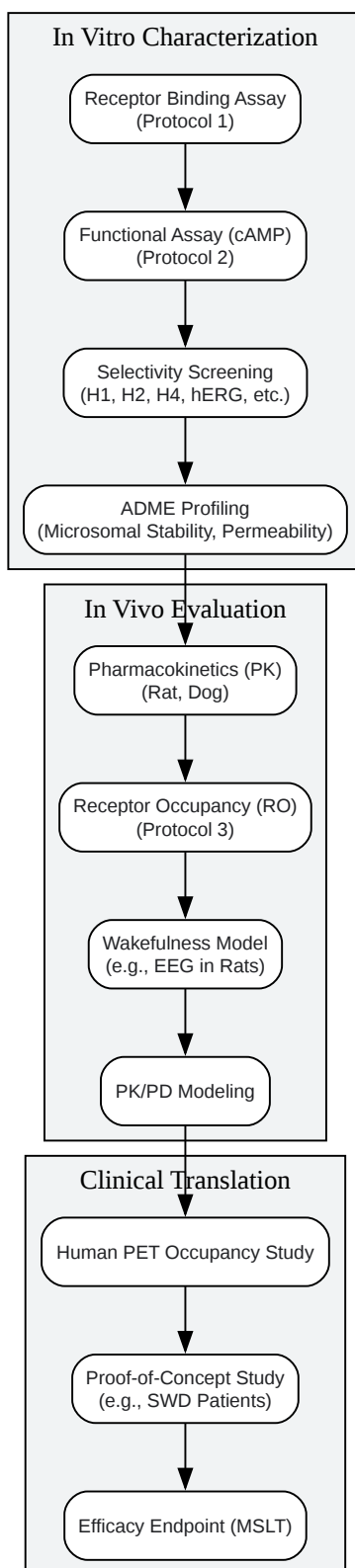
Table 3: Plasma Protein Binding of **LML134**

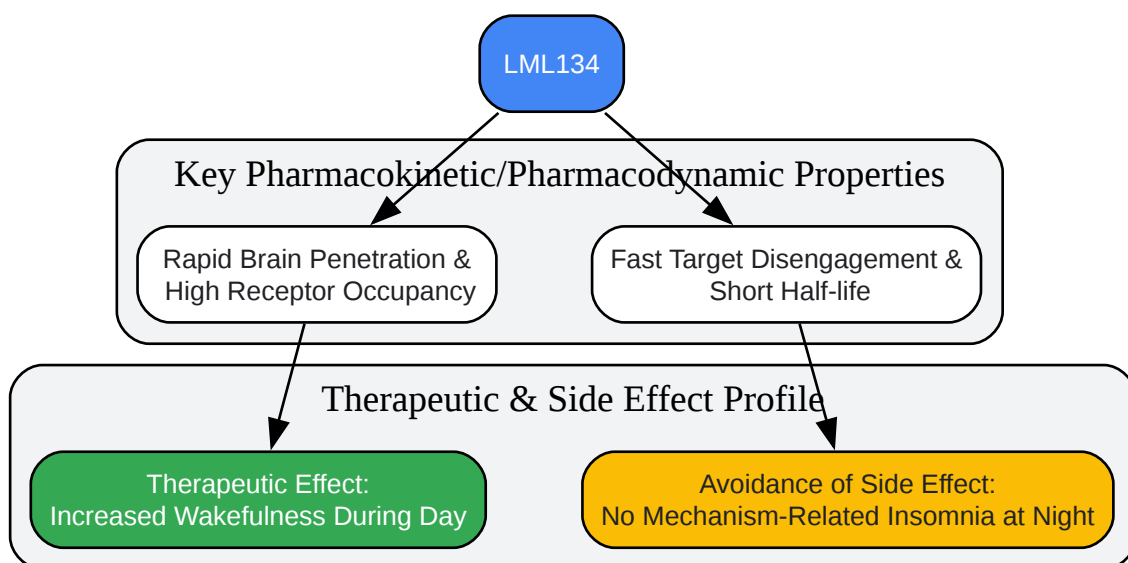
Species	Fraction Unbound (Fu)
Rat	39.0%[1]
Dog	57.6%[1]
Human	33.6%[1]

Signaling Pathway and Mechanism of Action

The following diagram illustrates the signaling pathway of the histamine H3 receptor and the mechanism of action of **LML134**.







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